

Application Notes: Using Bathocuproine Disulfonate for Antioxidant Capacity Measurement (CUPRAC-BCS Assay)

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Compound of Interest

Compound Name: Bathocuproine disulfonate

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Introduction

The measurement of total antioxidant capacity (TAC) is a crucial aspect of research in oxidative stress, disease pathology, and the development of antioxidant-based therapeutics. The CUPRAC (Cupric Reducing Antioxidant Capacity) assay is a versatile and widely used method for determining the TAC of various biological and chemical samples. The CUPRAC-BCS variant utilizes **Bathocuproine Disulfonate** (BCS) as the chelating agent, offering a reliable and efficient method for quantifying the antioxidant levels in aqueous samples. This application note provides a detailed protocol and the underlying principles of the CUPRAC-BCS assay.

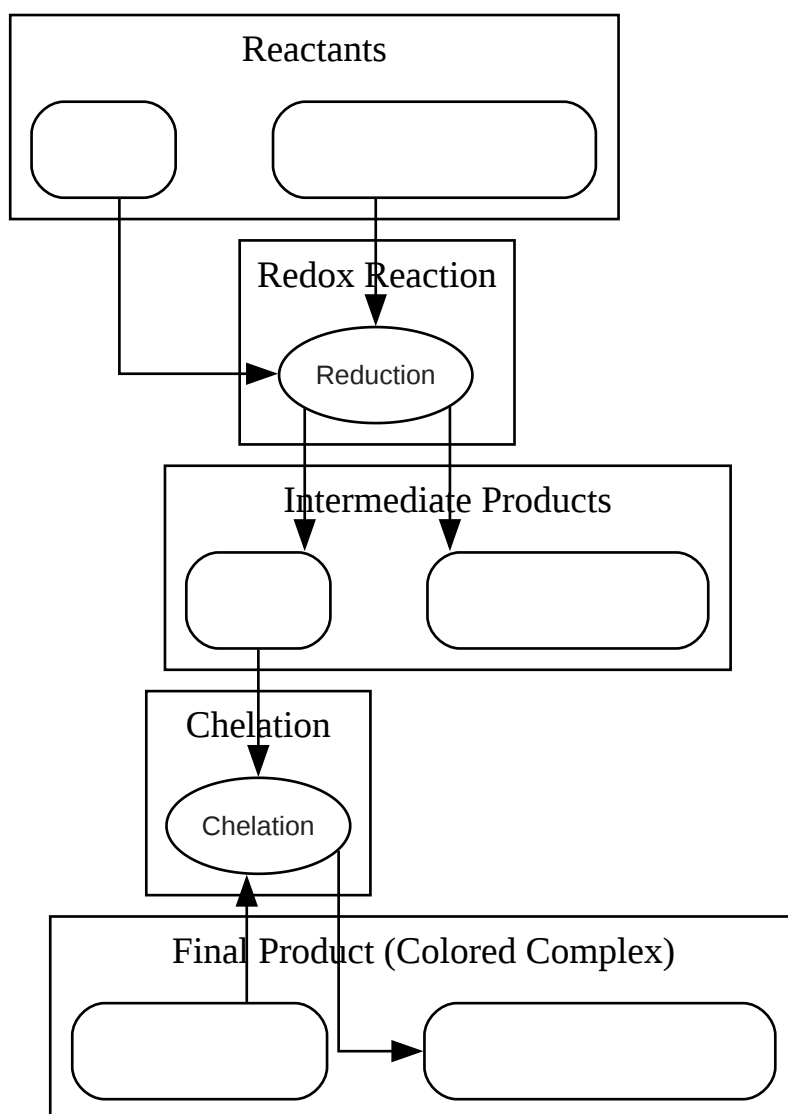
Principle of the Assay

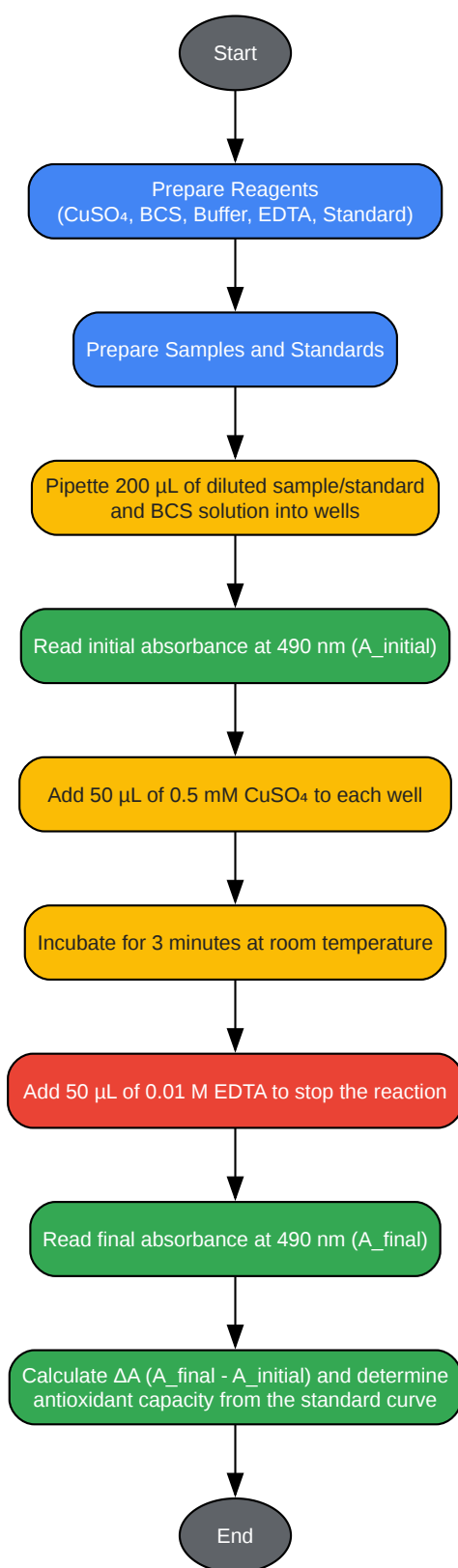
The CUPRAC-BCS assay is a spectrophotometric method based on an electron-transfer reaction.^[1] The core principle involves the reduction of cupric ions (Cu^{2+}) to cuprous ions (Cu^{+}) by the antioxidants present in the sample. The resulting cuprous ions are then chelated by **Bathocuproine Disulfonate** (BCS), a highly specific Cu^{+} chelating agent.^{[2][3][4]} This chelation forms a stable, water-soluble orange-yellow complex with a maximum absorbance at approximately 490 nm.^{[2][5]} The intensity of the color is directly proportional to the amount of Cu^{+} ions formed, which in turn reflects the total antioxidant capacity of the sample. The assay

is typically carried out at or near physiological pH, which is advantageous for the analysis of biological fluids.^[1]

Chemical Reaction Pathway

The following diagram illustrates the chemical principle of the CUPRAC-BCS assay.





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